

# Application Notes and Protocols: Hexaboron Dizinc Undecaoxide as a Lubricant Additive

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hexaboron dizinc undecaoxide*

Cat. No.: B077386

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These application notes provide a comprehensive overview of the utilization of **hexaboron dizinc undecaoxide**, commonly referred to as zinc borate, as a high-performance lubricant additive. This document details its tribological properties, synthesis protocols, and mechanisms of action, supported by quantitative data and standardized experimental procedures.

## Introduction

**Hexaboron dizinc undecaoxide** ( $2\text{ZnO}\cdot3\text{B}_2\text{O}_3$ ) is a versatile inorganic compound with established applications as a flame retardant and smoke suppressant.<sup>[1]</sup> In the field of tribology, ultrafine powders and nanoparticles of zinc borate have demonstrated significant potential as anti-wear and friction-reducing additives in various base oils.<sup>[2][3][4]</sup> Their efficacy stems from the formation of a protective tribochemical film on rubbing metal surfaces, which mitigates direct metal-to-metal contact and reduces wear.<sup>[3]</sup> This environmentally friendly additive offers an alternative to traditional lubricant additives containing phosphorus, sulfur, and chlorine.<sup>[2][5]</sup>

## Quantitative Data Presentation

The performance of **hexaboron dizinc undecaoxide** as a lubricant additive is summarized in the tables below. The data highlights its effectiveness in reducing friction and wear in different lubricant base stocks.

Table 1: Tribological Performance of Zinc Borate in Sunflower Oil

Concentration of Zinc Borate (wt%)	Average Friction Coefficient Reduction (%)	Wear Scar Diameter (WSD) Reduction (%)	Substrate Hardness Increase (%)	Reference
0.5	>14	10	~26	[4][5]
1.0	Not specified	Not specified	~26	[5]
2.0	Not specified	Not specified	~26	[5]

Table 2: Tribological Performance of Zinc Borate in Mineral/Liquid Paraffin Oil

Additive Type	Base Oil	Friction Coefficient Reduction (%)	Wear Scar Diameter Reduction (%)	Reference
Nano zinc borate (40 nm)	Mineral Oil	20	50	[1]
Unmodified Zinc Borate UFPs	Liquid Paraffin	No anti-wear performance	No anti-wear performance	[2]
Oleic Acid				
Modified Zinc Borate UFPs	Liquid Paraffin	Not specified	Improved stability	[2]
HDTMOS				
Modified Zinc Borate UFPs	Liquid Paraffin	Superior anti-wear property	Significant wear reduction	[2]

## Experimental Protocols

Detailed methodologies for the synthesis of zinc borate nanoparticles and their subsequent tribological evaluation are provided below.

# Protocol for Synthesis of Zinc Borate Nanoparticles (Aqueous Precipitation Method)

This protocol describes a common method for synthesizing hydrated zinc borate (e.g.,  $2\text{ZnO}\cdot3\text{B}_2\text{O}_3\cdot3.5\text{H}_2\text{O}$ ), which can then be processed for use as a lubricant additive.

## Materials:

- Zinc nitrate hexahydrate ( $\text{Zn}(\text{NO}_3)_2\cdot6\text{H}_2\text{O}$ )
- Borax ( $\text{Na}_2\text{B}_4\text{O}_7\cdot10\text{H}_2\text{O}$ )
- Deionized water
- Ethanol
- Dispersing agent (e.g., Span 60, PEG 4000) (optional, for particle size control)[[1](#)]

## Equipment:

- Beakers and magnetic stirrers
- Heating mantle or water bath
- Centrifuge and centrifuge tubes
- Drying oven
- Mortar and pestle

## Procedure:

- **Solution Preparation:** Prepare an aqueous solution of zinc nitrate and a separate aqueous solution of borax. To control particle size, low initial concentrations of zinc and borate are recommended.[[1](#)]
- **Reaction:** Slowly add the borax solution to the zinc nitrate solution while stirring vigorously at ambient temperature (e.g., 23°C).[[1](#)]

- Mixing: Continue stirring the mixture for a set duration (e.g., 2 hours) to ensure a complete reaction.<sup>[1]</sup> To obtain specific hydrated phases like  $2\text{ZnO}\cdot3\text{B}_2\text{O}_3\cdot3.5\text{H}_2\text{O}$ , the reaction temperature should be maintained above 85°C for over 2 hours, with a boric acid to zinc oxide molar ratio greater than 3:1.<sup>[3]</sup>
- Separation: Separate the resulting white precipitate (zinc borate nanoparticles) from the solution by centrifugation.
- Washing: Wash the precipitate with deionized water and then with ethanol to remove any unreacted precursors and byproducts.
- Drying: Dry the washed nanoparticles in an oven at a controlled temperature (e.g., 80-100°C) until a constant weight is achieved.
- Grinding: Gently grind the dried agglomerated nanoparticles into a fine powder using a mortar and pestle.<sup>[1]</sup>

## Protocol for Tribological Performance Evaluation

The following protocols outline the use of standard tribometers to assess the anti-wear and friction-reducing properties of lubricants containing **hexaboron dizinc undecaoxide**.

**Objective:** To determine the anti-wear and extreme pressure properties of the lubricant.

**Equipment:**

- Standard four-ball tribometer
- Steel balls (typically AISI 52100 steel)
- Microscope for measuring wear scar diameter

**Procedure:**

- **Sample Preparation:** Disperse the synthesized zinc borate nanoparticles in the desired base oil (e.g., sunflower oil, mineral oil) at various concentrations (e.g., 0.5 wt%, 1.0 wt%, 2.0 wt%). Use an ultrasonic homogenizer to ensure a stable dispersion.<sup>[5][6][7]</sup>

- **Test Setup:** Secure three steel balls in the test cup and add the lubricant sample to cover them. Place the fourth ball in the chuck on the rotating spindle.
- **Test Conditions:** Set the test parameters, such as rotational speed (e.g., 1200 rpm), load (e.g., 392 N), temperature, and duration.
- **Execution:** Start the test and record the friction torque continuously.
- **Analysis:** After the test, clean the three stationary balls and measure the wear scar diameter (WSD) on each using a microscope. Calculate the average WSD. A smaller WSD indicates better anti-wear properties.

**Objective:** To evaluate the friction and wear characteristics under sliding contact.

**Equipment:**

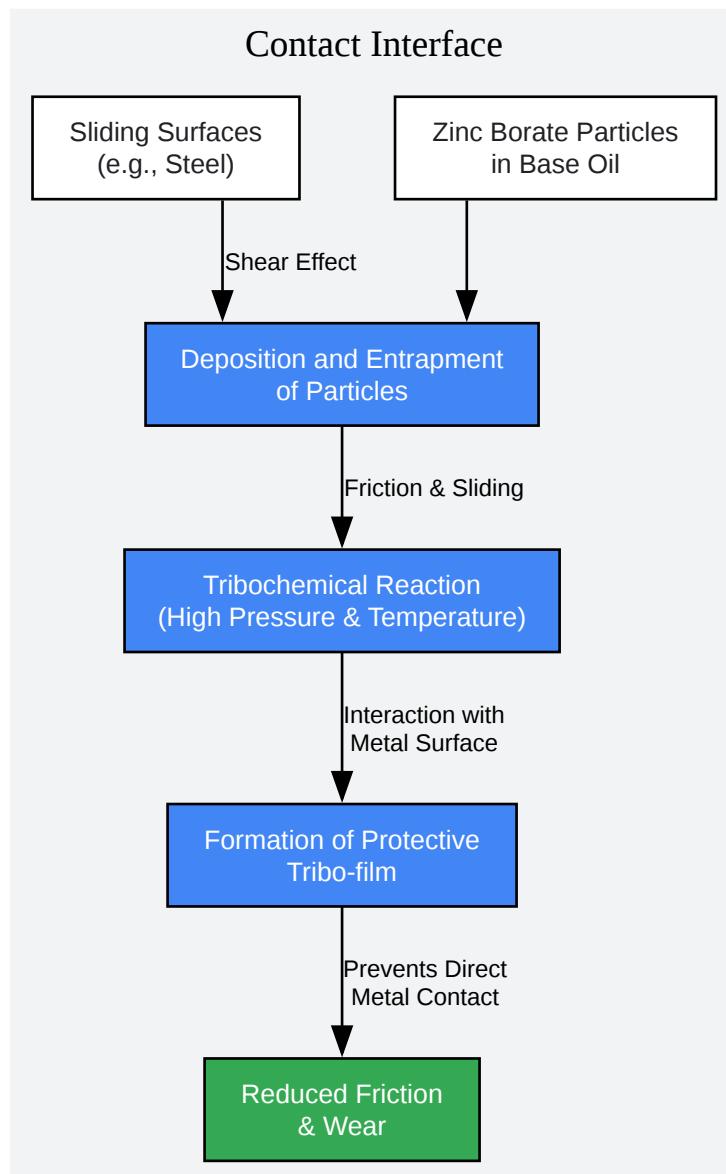
- Pin-on-disc tribometer
- Steel pin and disc
- Surface profilometer for wear analysis

**Procedure:**

- **Sample Preparation:** Prepare the lubricant samples with dispersed zinc borate as described for the four-ball test.
- **Test Setup:** Mount the disc on the rotating stage and the pin in the stationary holder. Apply the lubricant to the disc surface.
- **Test Conditions:** Set the sliding speed, applied load, and test duration.
- **Execution:** Begin the test and continuously record the friction force.
- **Analysis:** After the test, measure the wear track on the disc and the wear on the pin using a surface profilometer. Calculate the coefficient of friction from the recorded friction force and the applied load.

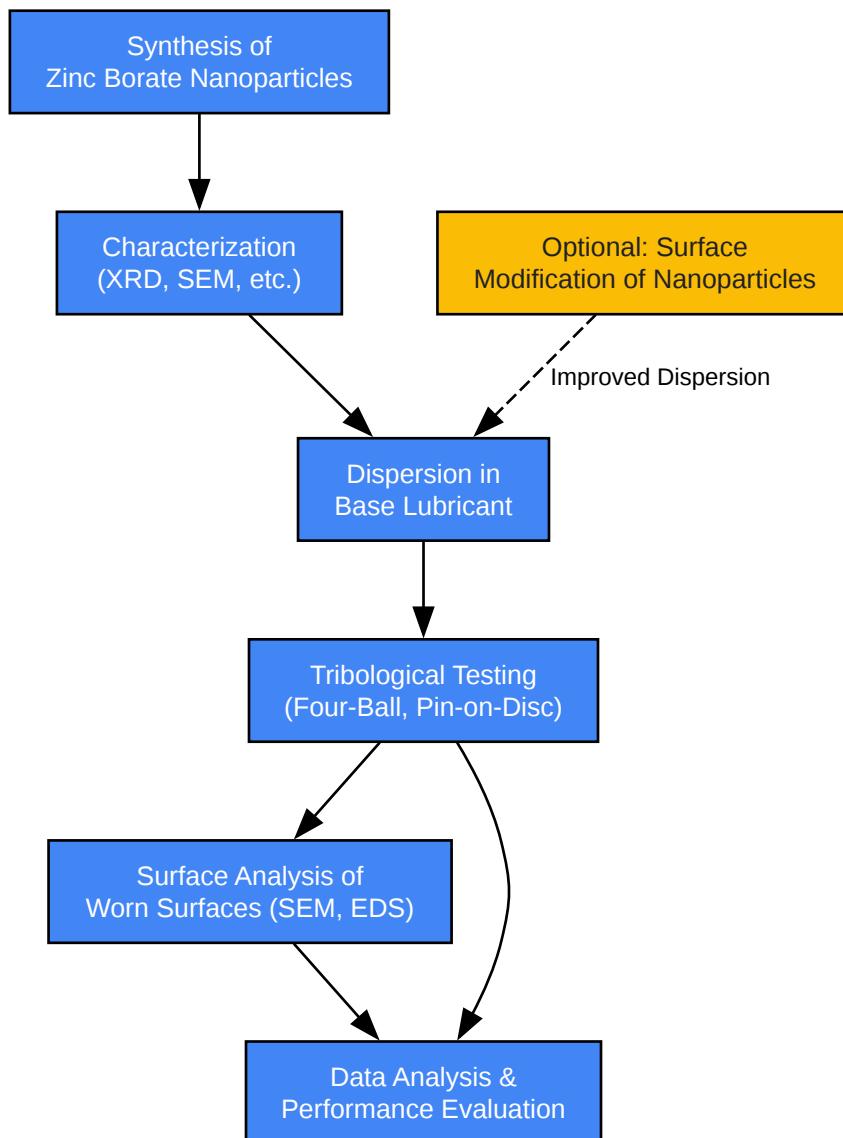
## Visualizations: Mechanisms and Workflows

The following diagrams illustrate the proposed lubrication mechanism and a general experimental workflow.



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Caption: Proposed tribochemical lubrication mechanism of zinc borate.



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- To cite this document: BenchChem. [Application Notes and Protocols: Hexaboron Dizinc Undecaoxide as a Lubricant Additive]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077386#hexaboron-dizinc-undecaoxide-as-a-lubricant-additive]

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